

Application Notes and Protocols for the Gattermann Formylation of o-Cresol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Methylsalicylaldehyde

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These application notes provide a comprehensive overview and detailed protocols for the Gattermann reaction, specifically tailored for the formylation of o-cresol. This classic reaction is a valuable tool in organic synthesis for the introduction of a formyl group onto an aromatic ring, yielding hydroxy aldehydes that are key intermediates in the synthesis of pharmaceuticals and other fine chemicals.

Introduction

The Gattermann reaction is an electrophilic aromatic substitution reaction that allows for the formylation of aromatic compounds.^[1] For phenolic substrates such as o-cresol (2-methylphenol), the reaction introduces a formyl group (-CHO) onto the benzene ring, typically at a position activated by the hydroxyl group. The reaction traditionally uses a mixture of hydrogen cyanide (HCN) and hydrogen chloride (HCl) in the presence of a Lewis acid catalyst, such as aluminum chloride (AlCl₃).^{[1][2]}

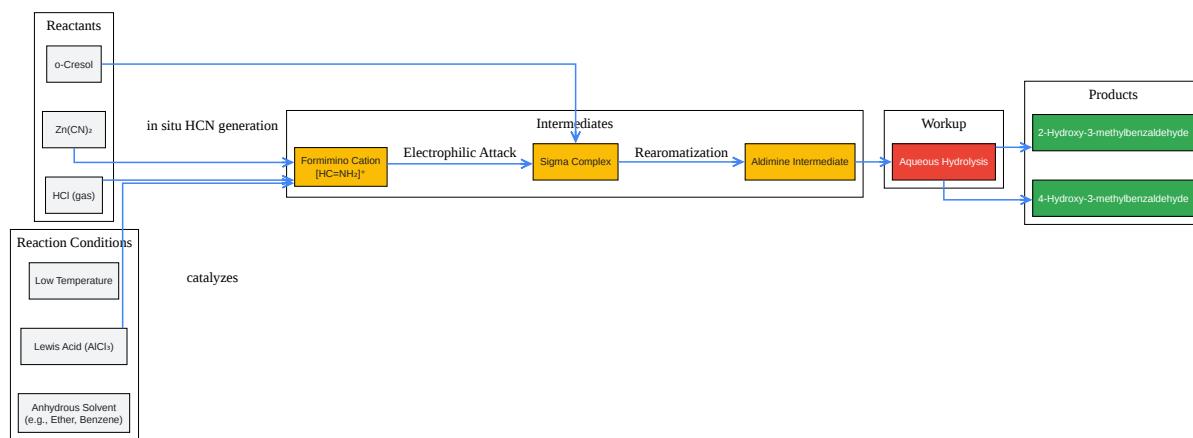
A significant modification, known as the Adams modification, utilizes zinc cyanide (Zn(CN)₂) in place of the highly toxic and difficult-to-handle anhydrous HCN.^{[1][3]} In this variation, HCN is generated in situ, making the procedure safer and more accessible for laboratory use.^[3]

The formylation of o-cresol is expected to yield a mixture of two primary isomeric products: 2-hydroxy-3-methylbenzaldehyde and 4-hydroxy-3-methylbenzaldehyde. The regioselectivity of the reaction can be influenced by the reaction conditions.

Reaction Mechanism and Signaling Pathway

The Gattermann reaction proceeds through the following key steps:

- Formation of the Electrophile: Hydrogen cyanide reacts with a Lewis acid (e.g., AlCl_3) and HCl to form a highly reactive electrophilic species, the formimino cation ($[\text{HC}=\text{NH}_2]^+$).
- Electrophilic Aromatic Substitution: The electron-rich aromatic ring of o-cresol attacks the formimino cation, leading to the formation of a resonance-stabilized intermediate (a sigma complex).
- Rearomatization: The intermediate loses a proton to restore the aromaticity of the ring, forming an aldimine intermediate.
- Hydrolysis: The aldimine is subsequently hydrolyzed during aqueous workup to yield the final hydroxybenzaldehyde product.



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Caption: Workflow of the Gattermann reaction for the formylation of o-cresol.

Physicochemical Data of Potential Products

The formylation of o-cresol can lead to the formation of two main isomers. Their physical and chemical properties are summarized below for aid in characterization and purification.

Property	2-Hydroxy-3-methylbenzaldehyde	4-Hydroxy-3-methylbenzaldehyde
CAS Number	824-42-0[4]	15174-69-3[5]
Molecular Formula	C ₈ H ₈ O ₂ [4]	C ₈ H ₈ O ₂ [5]
Molecular Weight	136.15 g/mol [4]	136.15 g/mol [5]
Appearance	Liquid[4]	Solid[6]
Melting Point	17 °C (lit.)	118-120 °C (lit.)[6]
Boiling Point	204 °C/730 mmHg (lit.)[4]	Not available
Density	1.123 g/mL at 25 °C (lit.)[4]	Not available
Refractive Index	n _{20/D} 1.564 (lit.)[4]	Not available

Experimental Protocol: Gattermann Formylation of o-Cresol (Adams Modification)

This protocol is a general procedure for the formylation of phenols using the safer Adams modification of the Gattermann reaction and is adapted for o-cresol.[3]

4.1 Materials and Reagents

Reagent	Molar Mass (g/mol)	Typical Molar Ratio	Notes
o-Cresol	108.14	1.0	Substrate
Zinc Cyanide (Zn(CN) ₂)	117.42	1.2 - 1.5	Generates HCN in situ
Aluminum Chloride (AlCl ₃)	133.34	1.5 - 2.0	Lewis acid catalyst
Anhydrous Diethyl Ether	74.12	-	Solvent
Hydrogen Chloride (gas)	36.46	Excess	Gaseous reagent
Hydrochloric Acid (aq)	-	-	For workup
Dichloromethane	84.93	-	Extraction solvent
Anhydrous Sodium Sulfate	142.04	-	Drying agent

4.2 Procedure

- Reaction Setup:
 - To a flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, a gas inlet tube, and a reflux condenser with a drying tube, add o-cresol (1.0 eq) and zinc cyanide (1.2 eq).
 - Add anhydrous diethyl ether as the solvent.
 - Cool the flask in an ice-salt bath to 0-5 °C.
- Addition of Catalyst and Reagent:
 - While stirring vigorously, slowly add anhydrous aluminum chloride (1.5 eq) in portions, ensuring the temperature remains below 10 °C.

- Once the addition is complete, begin bubbling a steady stream of dry hydrogen chloride gas through the reaction mixture.
- Continue stirring and bubbling with HCl for 2-4 hours at 0-5 °C. The reaction progress can be monitored by thin-layer chromatography (TLC).
- Reaction Workup:
 - After the reaction is complete, cautiously pour the reaction mixture onto crushed ice containing concentrated hydrochloric acid.
 - Stir the mixture until the ice has melted and the intermediate aldimine has hydrolyzed. This may take several hours and can be gently heated to facilitate hydrolysis.
 - Transfer the mixture to a separatory funnel and extract the aqueous layer with dichloromethane (3 x 50 mL).
 - Combine the organic extracts and wash with water, followed by a saturated sodium bicarbonate solution, and finally with brine.
 - Dry the organic layer over anhydrous sodium sulfate, filter, and remove the solvent under reduced pressure using a rotary evaporator.

4.3 Purification

The resulting crude product will be a mixture of isomers. Separation can be achieved by column chromatography on silica gel using a suitable eluent system (e.g., a gradient of ethyl acetate in hexanes). The separation can be monitored by TLC.

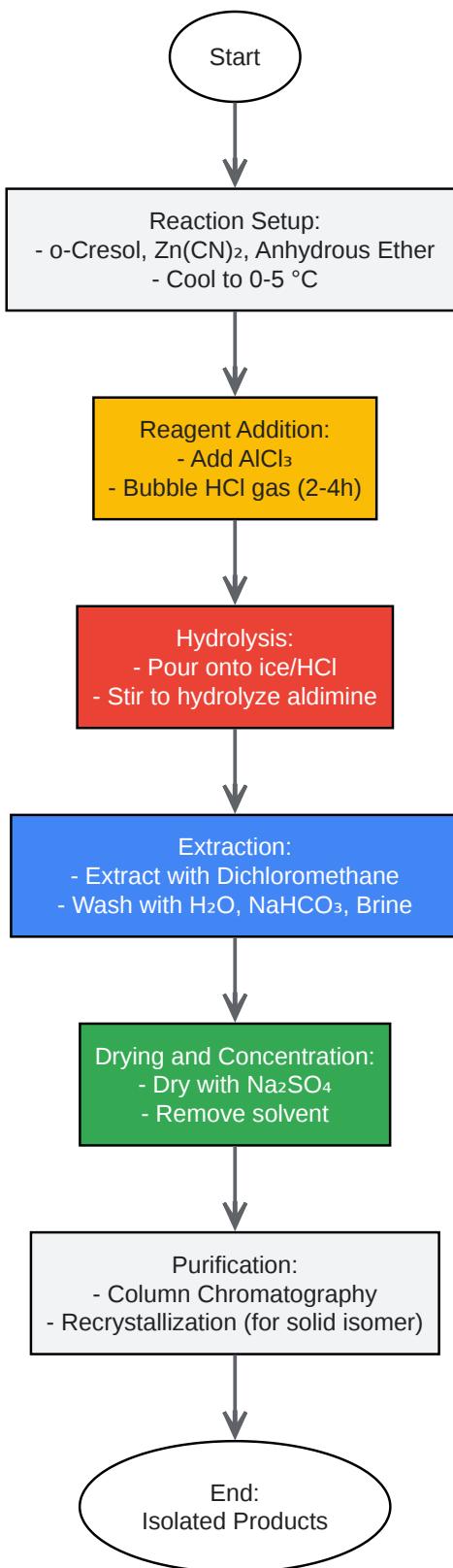
- 2-Hydroxy-3-methylbenzaldehyde is a liquid at room temperature.
- 4-Hydroxy-3-methylbenzaldehyde is a solid and can be further purified by recrystallization from a suitable solvent system (e.g., water or ethanol-water mixture).

Safety Precautions

- The Gattermann reaction and its modifications involve highly toxic and corrosive materials. All manipulations should be performed in a well-ventilated fume hood.

- Zinc cyanide is highly toxic. Avoid inhalation of dust and contact with skin and eyes. It will release toxic hydrogen cyanide gas upon contact with acids.
- Hydrogen chloride is a corrosive gas. Use appropriate safety measures for handling compressed gases.
- Aluminum chloride is a corrosive solid that reacts violently with water. Handle with care in a dry environment.
- Wear appropriate personal protective equipment (PPE), including safety goggles, a lab coat, and chemical-resistant gloves.

Logical Relationship of Reaction Steps



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Caption: Experimental workflow for the Gattermann formylation of o-cresol.

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